

# 3-(Dimethylamino)propanenitrile chemical structure and synthesis

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## Compound of Interest

Compound Name: **3-(Dimethylamino)propanenitrile**

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An In-depth Technical Guide to **3-(Dimethylamino)propanenitrile**: Chemical Structure and Synthesis

## For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and synthesis of **3-(Dimethylamino)propanenitrile**, a versatile intermediate in organic synthesis.

## Chemical Structure and Identification

**3-(Dimethylamino)propanenitrile**, also known as DMAPN, is an aliphatic nitrile containing a tertiary amine.<sup>[1]</sup> Its bifunctional nature makes it a valuable building block in the synthesis of a variety of compounds.<sup>[2]</sup>

Identifier	Value
IUPAC Name	3-(dimethylamino)propanenitrile <sup>[3]</sup>
CAS Number	1738-25-6 <sup>[2]</sup>
Molecular Formula	C <sub>5</sub> H <sub>10</sub> N <sub>2</sub> <sup>[4]</sup>
Molecular Weight	98.15 g/mol <sup>[3]</sup>
SMILES	CN(C)CCC#N <sup>[3]</sup>
InChI Key	MTPJEFOSTIKRSS-UHFFFAOYSA-N <sup>[3]</sup>

## Physicochemical Properties

**3-(Dimethylamino)propanenitrile** is a colorless to yellow liquid under standard conditions.<sup>[1]</sup>

<sup>[5]</sup> Key physical and chemical properties are summarized in the table below.

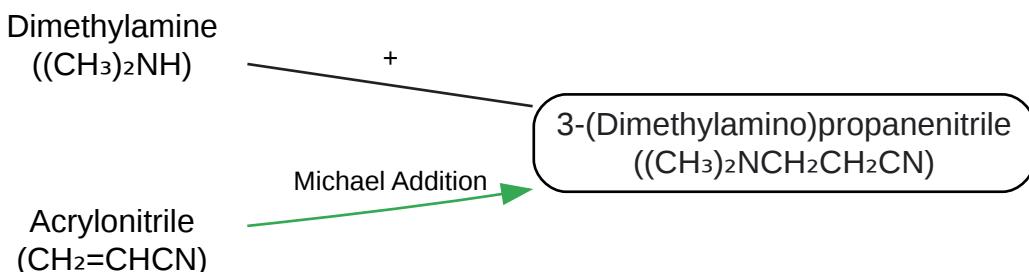
Property	Value
Appearance	Colorless to yellow liquid <sup>[1][5]</sup>
Melting Point	-43 °C to -44.3 °C <sup>[1][5]</sup>
Boiling Point	171-174 °C at 750-760 mmHg <sup>[1][5]</sup>
Density	0.870 g/mL at 25 °C <sup>[1]</sup>
Refractive Index	n <sub>20/D</sub> 1.426
Flash Point	62 °C (143.6 °F) <sup>[5]</sup>
Solubility	Soluble in water, ethanol, and acetone. <sup>[6]</sup> Miscible with alcohol, ether, and benzene. <sup>[1]</sup>
Vapor Pressure	13 hPa at 57 °C <sup>[5]</sup>

## Synthesis of 3-(Dimethylamino)propanenitrile

The primary and most common method for the synthesis of **3-(Dimethylamino)propanenitrile** is the Michael addition of dimethylamine to acrylonitrile.<sup>[1][7]</sup> This reaction is highly efficient

and can be adapted for both laboratory-scale and industrial production.

## General Reaction Scheme



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Caption: Synthesis of **3-(Dimethylamino)propanenitrile** via Michael Addition.

## Experimental Protocols

### Method 1: Laboratory Scale Synthesis

This protocol is a generalized procedure based on common laboratory practices for this type of reaction.

- Reactants:
  - Dimethylamine (solution, e.g., 40% in water)
  - Acrylonitrile
- Procedure:
  - Acrylonitrile is added to a solution of dimethylamine, typically under ice-cooling to control the initial exothermic reaction.<sup>[2]</sup>
  - After the initial addition, the reaction mixture is heated to ensure the completion of the reaction.<sup>[2]</sup>
  - The progress of the reaction can be monitored by techniques such as TLC or GC.

- Upon completion, the product is isolated and purified by fractional distillation, collecting the fraction at 171-173 °C.[2]

#### Method 2: Industrial Scale Synthesis (Continuous Process)

A continuous process is often employed for large-scale production, which can offer higher throughput and consistency.

- Reactor: Bubble column reactor.[8]
- Reactant Feed: Acrylonitrile and dimethylamine are fed in a counter-current manner into the reactor.[8]
- Reaction Conditions:
  - Temperature: 25 to 80 °C, with a preferred range of 40 to 60 °C.[8]
  - Mole Ratio: A slight excess of dimethylamine to acrylonitrile is used, typically in a mole ratio of 1:1 to 1.5:1.[8]
  - Residence Time: The residence time of the reactants in the reactor is typically between 20 to 120 minutes.
- Product Isolation: The reaction product, which is nearly pure **3-(Dimethylamino)propanenitrile**, is continuously withdrawn from the reactor and may not require further extensive purification.[8]

## Spectroscopic Data

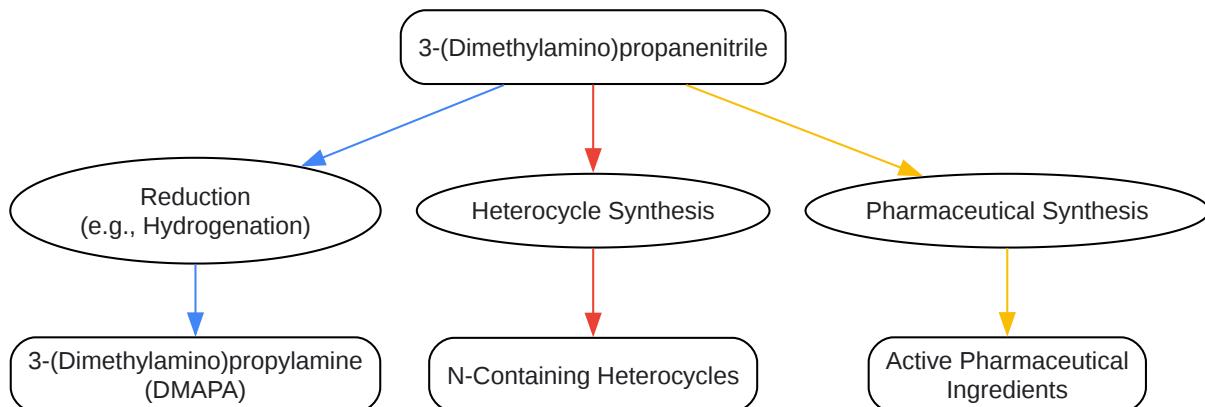
Spectroscopic data is crucial for the identification and characterization of **3-(Dimethylamino)propanenitrile**.

Spectroscopy	Key Features
<sup>1</sup> H NMR	(CDCl <sub>3</sub> ) δ: 2.29 (s, 6H, N(CH <sub>3</sub> ) <sub>2</sub> ), 2.49 (t, 2H, CH <sub>2</sub> CN), 2.62 (t, 2H, NCH <sub>2</sub> )[9]
IR	The IR spectrum shows characteristic peaks for the C≡N stretch of the nitrile group and C-N stretching of the tertiary amine.
Mass Spectrometry	The mass spectrum will show the molecular ion peak corresponding to the molecular weight of the compound.

## Applications in Synthesis

**3-(Dimethylamino)propanenitrile** is a versatile intermediate due to its two reactive functional groups.[2]

- Reduction to Diamines: The nitrile group can be reduced to a primary amine, yielding 3-(Dimethylamino)propylamine (DMAPA), an important industrial chemical.[2][10]
- Precursor to Heterocycles: It serves as a key building block in the synthesis of various nitrogen-containing heterocyclic compounds.[2]
- Pharmaceutical Intermediates: The dimethylaminoethyl moiety is a critical structural feature in certain pharmacologically active compounds, including some antidepressants and local anesthetics.[2]



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Caption: Key Synthetic Applications of **3-(Dimethylamino)propanenitrile**.

## Safety Information

**3-(Dimethylamino)propanenitrile** is harmful if swallowed or in contact with skin.<sup>[5]</sup> It is also a combustible liquid.<sup>[5]</sup> Appropriate personal protective equipment, including gloves and eye protection, should be worn when handling this chemical.<sup>[5]</sup> Work should be conducted in a well-ventilated area.

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